

Navigating the Landscape of (Chlorophenyl)aminopyrazoles: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 1-(4-chlorophenyl)-1H-pyrazol-4-amine
CAS No.: 14044-28-1
Cat. No.: B1288852

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An In-depth Examination of **1-(4-chlorophenyl)-1H-pyrazol-4-amine** and its Isomeric Congeners

For distribution to: Researchers, scientists, and drug development professionals.

Introduction: The Challenge of Precise Identification

The exploration of novel chemical entities is the cornerstone of modern drug discovery. The pyrazole scaffold, a five-membered heterocyclic ring containing two adjacent nitrogen atoms, is a privileged structure in medicinal chemistry, renowned for its diverse pharmacological activities.^{[1][2][3]} The introduction of an amino group and a chlorophenyl moiety to this scaffold gives rise to a class of compounds with significant potential for therapeutic applications. This guide focuses on the technical aspects of **1-(4-chlorophenyl)-1H-pyrazol-4-amine**, a molecule of interest in this class.

A thorough investigation of scientific databases, including PubChem, reveals a notable challenge: while the chemical structure and molecular formula ($C_9H_8ClN_3$) for **1-(4-chlorophenyl)-1H-pyrazol-4-amine** are cataloged, a specific and consistently verifiable CAS (Chemical Abstracts Service) registry number is not readily available.^[4] This suggests that this particular isomer may be a less common or novel compound with limited published data. In contrast, its isomers, such as 1-(4-chlorophenyl)-1H-pyrazol-5-amine and 1-(4-chlorophenyl)-1H-pyrazol-3-amine, and other closely related derivatives, are well-documented with established CAS numbers and a body of scientific literature.

This guide will therefore address this ambiguity by first providing a comprehensive overview of the synthesis and potential properties of the target molecule, **1-(4-chlorophenyl)-1H-pyrazol-4-amine**, based on established synthetic routes for 4-aminopyrazoles. Subsequently, to provide researchers with concrete and verifiable data, this guide will offer an in-depth analysis of a closely related, well-characterized isomer, 1-(4-chlorophenyl)-3-methyl-1H-pyrazol-5-amine (CAS: 40401-39-6), for which extensive experimental data is available.

The 4-Aminopyrazole Scaffold: A Gateway to Biological Activity

The 4-aminopyrazole moiety is a key pharmacophore found in a variety of biologically active compounds.^{[5][6]} Its derivatives have been reported to exhibit a wide range of pharmacological activities, including but not limited to:

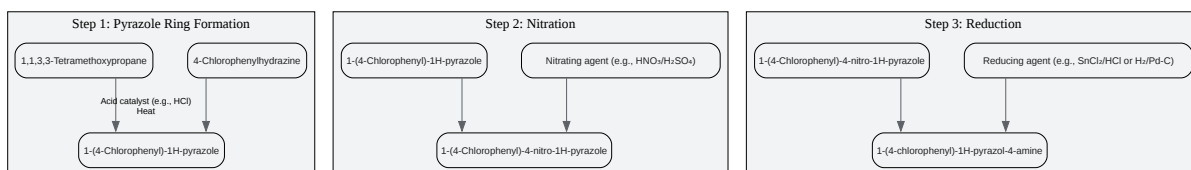
- **Enzyme Inhibition:** Certain 4-aminopyrazole derivatives have shown inhibitory activity against various kinases, which are crucial targets in oncology and inflammatory diseases.^[5]
- **Antimicrobial and Antifungal Properties:** The pyrazole nucleus, in general, is known for its antimicrobial and antifungal potential.^[2]
- **Central Nervous System (CNS) Activity:** Some pyrazole derivatives have been investigated for their effects on the central nervous system.^[1]

The synthetic accessibility and the ability to readily modify the 4-amino group make this scaffold an attractive starting point for the design of new therapeutic agents.

Synthesis of 1-(4-chlorophenyl)-1H-pyrazol-4-amine: A Theoretical Approach

While a specific, detailed synthesis for **1-(4-chlorophenyl)-1H-pyrazol-4-amine** is not extensively documented, a plausible synthetic route can be devised based on established methods for the preparation of 4-aminopyrazoles.[5][7] A common strategy involves the construction of the pyrazole ring followed by the introduction or unmasking of the amino group at the C4 position.

A potential synthetic pathway is outlined below:



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Figure 1: A proposed synthetic workflow for **1-(4-chlorophenyl)-1H-pyrazol-4-amine**.

Experimental Protocol (Theoretical):

Step 1: Synthesis of 1-(4-chlorophenyl)-1H-pyrazole

- To a solution of 1,1,3,3-tetramethoxypropane in a suitable solvent (e.g., ethanol), add an equimolar amount of 4-chlorophenylhydrazine.
- Add a catalytic amount of a strong acid, such as hydrochloric acid.

- Heat the reaction mixture to reflux and monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture and remove the solvent under reduced pressure.
- Purify the crude product by column chromatography or recrystallization to obtain 1-(4-chlorophenyl)-1H-pyrazole.

Step 2: Synthesis of 1-(4-chlorophenyl)-4-nitro-1H-pyrazole

- Dissolve 1-(4-chlorophenyl)-1H-pyrazole in concentrated sulfuric acid at 0°C.
- Slowly add a nitrating mixture (a mixture of concentrated nitric acid and concentrated sulfuric acid) dropwise while maintaining the temperature at 0°C.
- After the addition is complete, allow the reaction to stir at room temperature until completion (monitored by TLC).
- Pour the reaction mixture onto crushed ice and neutralize with a base (e.g., sodium hydroxide) to precipitate the product.
- Filter the solid, wash with water, and dry to yield 1-(4-chlorophenyl)-4-nitro-1H-pyrazole.

Step 3: Synthesis of **1-(4-chlorophenyl)-1H-pyrazol-4-amine**

- Suspend 1-(4-chlorophenyl)-4-nitro-1H-pyrazole in a suitable solvent like ethanol or ethyl acetate.
- Add a reducing agent. Common methods include:
 - Tin(II) chloride: Add an excess of stannous chloride dihydrate and concentrated hydrochloric acid, then heat the mixture.
 - Catalytic Hydrogenation: Use a catalyst such as palladium on carbon (Pd/C) under a hydrogen atmosphere.
- Monitor the reaction by TLC until the starting material is consumed.

- For the SnCl_2 method, basify the reaction mixture to precipitate the tin salts and extract the product with an organic solvent.
- For catalytic hydrogenation, filter off the catalyst.
- Remove the solvent under reduced pressure and purify the crude product by column chromatography to obtain **1-(4-chlorophenyl)-1H-pyrazol-4-amine**.

Case Study: 1-(4-Chlorophenyl)-3-methyl-1H-pyrazol-5-amine

To provide concrete data for researchers, this section details the properties and identifiers of a closely related and well-characterized isomer.

Core Identifiers

Identifier	Value	Source
CAS Number	40401-39-6	[7] [8]
Molecular Formula	$\text{C}_{10}\text{H}_{10}\text{ClN}_3$	[7] [8]
Molecular Weight	207.66 g/mol	[7] [8]
IUPAC Name	1-(4-chlorophenyl)-3-methyl-1H-pyrazol-5-amine	[7]
Canonical SMILES	<chem>CC1=NN(C(=C1)N)C2=CC=C(C=C2)Cl</chem>	[7]
InChIKey	CLORQKXFDBKDCZ-UHFFFAOYSA-N	[7]

Physicochemical Properties

Property	Value	Source
Appearance	Solid	
Melting Point	93-95 °C	[8]

Spectroscopic Data (Predicted and Experimental Analogs)

While specific spectra for this exact compound are not readily available in the initial search, typical spectroscopic features for such a molecule can be predicted. Researchers synthesizing this compound should expect to see characteristic signals in their analytical data.

- ^1H NMR: Signals corresponding to the aromatic protons on the chlorophenyl ring, a singlet for the pyrazole proton, a singlet for the methyl group protons, and a broad singlet for the amine protons.
- ^{13}C NMR: Resonances for the carbons of the chlorophenyl and pyrazole rings, as well as the methyl carbon.
- IR Spectroscopy: Characteristic peaks for N-H stretching of the amine, C-H stretching of the aromatic and methyl groups, C=C and C=N stretching of the pyrazole ring, and C-Cl stretching.[\[9\]](#)[\[10\]](#)
- Mass Spectrometry: The mass spectrum would show a molecular ion peak corresponding to the molecular weight of the compound.

Safety and Handling

Based on safety data for closely related aminopyrazole derivatives, the following precautions should be taken when handling 1-(4-chlorophenyl)-3-methyl-1H-pyrazol-5-amine and similar compounds.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Hazard Category	Precautionary Measures
Acute Toxicity (Oral)	May be harmful if swallowed. Do not eat, drink, or smoke when handling. Wash hands thoroughly after handling.[11]
Skin Irritation	Causes skin irritation. Wear protective gloves and clothing.[12]
Eye Irritation	Causes serious eye irritation. Wear eye protection.[12]
Respiratory Irritation	May cause respiratory irritation. Avoid breathing dust. Use in a well-ventilated area.[12]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Safety glasses with side-shields or goggles.[15]
- Skin Protection: Compatible chemical-resistant gloves and a lab coat.[15]
- Respiratory Protection: Use a NIOSH-approved respirator if dust is generated.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[11]

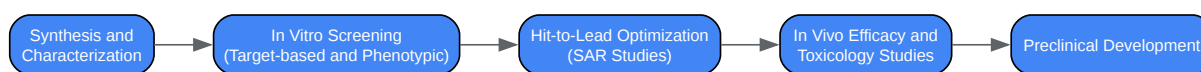
Applications in Drug Discovery and Development

The aminopyrazole scaffold is a cornerstone in the development of a wide array of therapeutic agents. The structural motif of a (chlorophenyl)aminopyrazole is of particular interest due to the combined electronic properties of the pyrazole ring, the lipophilicity and potential for halogen bonding of the chlorophenyl group, and the hydrogen bonding capabilities of the amino group. These features make such compounds attractive candidates for interacting with biological targets.

Potential Therapeutic Areas:

- Oncology: As previously mentioned, aminopyrazoles are known to be inhibitors of various protein kinases, a class of enzymes frequently dysregulated in cancer.[1]
- Inflammatory Diseases: Some pyrazole derivatives have demonstrated anti-inflammatory properties.[16]
- Infectious Diseases: The pyrazole core is present in several antimicrobial and antifungal agents.[2]

The workflow for investigating a novel compound like **1-(4-chlorophenyl)-1H-pyrazol-4-amine** in a drug discovery program would typically involve the following stages:



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Figure 2: A typical workflow for the evaluation of a novel compound in drug discovery.

Conclusion

While the specific compound **1-(4-chlorophenyl)-1H-pyrazol-4-amine** remains a somewhat enigmatic entity due to the lack of a definitive CAS number and extensive experimental data, its chemical structure represents a promising area for further research. By leveraging established synthetic methodologies for 4-aminopyrazoles, researchers can access this and related molecules for biological evaluation. The detailed information provided for the well-characterized isomer, 1-(4-chlorophenyl)-3-methyl-1H-pyrazol-5-amine, serves as a valuable and concrete reference point for scientists working in this chemical space. As the field of medicinal chemistry continues to evolve, the exploration of such novel and under-characterized scaffolds will be crucial in the quest for new and effective therapeutics.

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